

An In-depth Technical Guide to 3-(Chlorosulfonyl)-4-methoxybenzoic acid

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Compound of Interest

Compound Name: 3-(Chlorosulfonyl)-4-methoxybenzoic acid

CAS No.: 50803-29-7

Cat. No.: B1587561

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Abstract

This technical guide provides a comprehensive overview of **3-(Chlorosulfonyl)-4-methoxybenzoic acid**, a pivotal intermediate in modern organic synthesis. We will delve into its detailed structural formula, physicochemical properties, robust synthesis protocols, and spectroscopic characterization. Furthermore, this guide will explore the compound's reactivity, mechanistic intricacies, and significant applications in the fields of pharmaceutical sciences and drug development. Safety protocols and handling procedures are also discussed to ensure its effective and safe utilization in a research and development setting.

Chemical Identity and Structural Analysis

3-(Chlorosulfonyl)-4-methoxybenzoic acid is a trifunctional aromatic compound that serves as a versatile building block in synthetic chemistry. Its structure is characterized by a benzene ring substituted with a carboxylic acid group, a methoxy group, and a chlorosulfonyl group.

IUPAC Name: **3-(Chlorosulfonyl)-4-methoxybenzoic acid** CAS Number: 50803-29-7[1][2]

Molecular Formula: $C_8H_7ClO_5S$ [1][2]

Structural Formula and Functional Group Interplay

The arrangement of the three distinct functional groups on the benzene ring dictates the molecule's unique chemical behavior.

- **Carboxylic Acid (-COOH):** Located at position C1, this group is an electron-withdrawing group and a site for reactions such as esterification and amidation.
- **Methoxy Group (-OCH₃):** Positioned at C4, this is a strong electron-donating group. It activates the ring towards electrophilic aromatic substitution and directs incoming electrophiles to the ortho and para positions.
- **Chlorosulfonyl Group (-SO₂Cl):** At position C3, this is a very strong electron-withdrawing group and an excellent leaving group. It is the primary site for nucleophilic substitution, typically with amines to form sulfonamides.

The electronic interplay between the electron-donating methoxy group and the two electron-withdrawing groups (carboxylic acid and chlorosulfonyl) creates a nuanced reactivity profile, which is highly valuable for the synthesis of complex molecules.

Physicochemical Properties

A summary of the key physicochemical properties is presented below for quick reference.

Property	Value	Source(s)
Molecular Weight	250.66 g/mol	[1][2]
Appearance	White to off-white solid/powder	[3]
Purity	≥95%	[2]
Storage Temperature	2-8°C	[1]

Synthesis and Purification

The most common and industrially viable method for preparing **3-(Chlorosulfonyl)-4-methoxybenzoic acid** is through the direct chlorosulfonation of 4-methoxybenzoic acid (also known as p-anisic acid).

Mechanistic Rationale

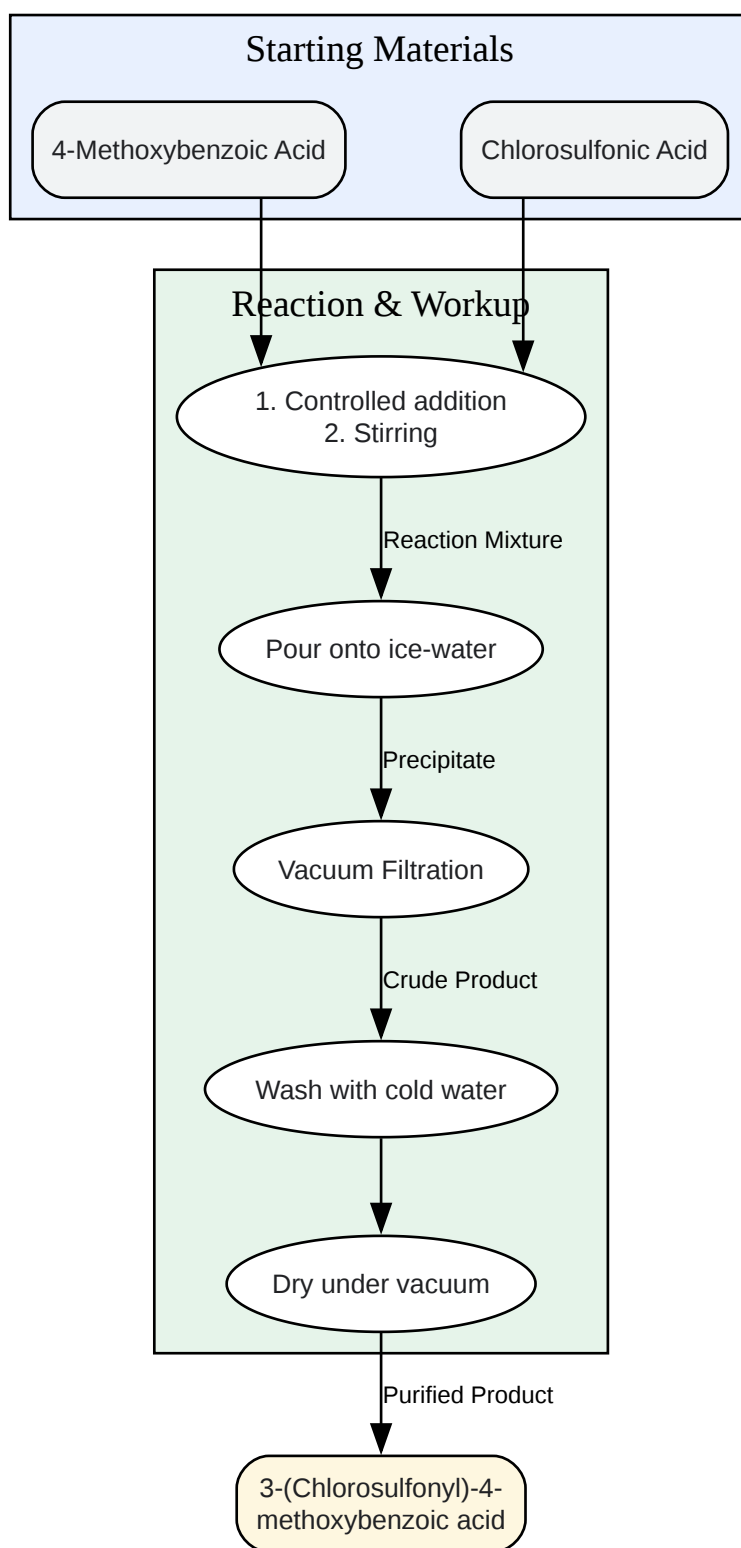
This synthesis is an electrophilic aromatic substitution reaction.^[4] The potent electrophile is generated from chlorosulfonic acid.^[4] The methoxy group of the starting material, 4-methoxybenzoic acid, is a strong ortho-, para-director. Since the para position is already occupied by the carboxylic acid group, the incoming chlorosulfonyl group is directed to one of the ortho positions (C3 or C5), resulting in the desired product. Chlorosulfonic acid is a versatile reagent that serves as both the sulfonating agent and a powerful acid catalyst and dehydrating agent.^[5]

Detailed Experimental Protocol

- Materials:
 - 4-Methoxybenzoic acid
 - Chlorosulfonic acid (a significant excess is typically used)
 - Ice
 - Deionized water
- Procedure:
 - In a fume hood, equip a round-bottom flask with a magnetic stirrer and a dropping funnel.
 - Carefully charge the flask with chlorosulfonic acid and cool it in an ice bath.
 - Slowly add 4-methoxybenzoic acid in portions to the stirred, cold chlorosulfonic acid, ensuring the temperature is maintained below a designated threshold (e.g., 10°C). The exothermic nature of this reaction requires careful control.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for a specified period to ensure the reaction goes to completion.
 - The reaction is quenched by carefully and slowly pouring the reaction mixture onto crushed ice with vigorous stirring. This step is highly exothermic and must be performed with caution.

- The precipitated solid product is collected by vacuum filtration.
- The crude product is washed thoroughly with cold water to remove any residual acid.
- The product is then dried under vacuum to yield **3-(Chlorosulfonyl)-4-methoxybenzoic acid**.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **3-(Chlorosulfonyl)-4-methoxybenzoic acid**.

Spectroscopic Characterization

Confirmation of the structure of the synthesized compound is achieved through various spectroscopic techniques.

- ^1H NMR: The proton NMR spectrum would show characteristic signals for the three aromatic protons, the methoxy protons, and the acidic proton of the carboxylic acid. The aromatic protons will appear as distinct multiplets due to their different chemical environments and coupling patterns. The methoxy protons will be a sharp singlet, typically around 3.9-4.0 ppm.
- ^{13}C NMR: The carbon NMR spectrum will show eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid will appear significantly downfield (e.g., ~165-170 ppm).[6]
- IR Spectroscopy: The infrared spectrum will exhibit characteristic absorption bands for the different functional groups: a broad O-H stretch for the carboxylic acid, a C=O stretch for the carbonyl group, S=O stretches for the sulfonyl chloride, and C-O stretches for the methoxy group.
- Mass Spectrometry: Mass spectrometry will confirm the molecular weight of the compound (250.66 g/mol) and provide fragmentation patterns that are consistent with its structure.

Reactivity and Applications

The utility of **3-(Chlorosulfonyl)-4-methoxybenzoic acid** stems from the reactivity of its functional groups, particularly the chlorosulfonyl group.

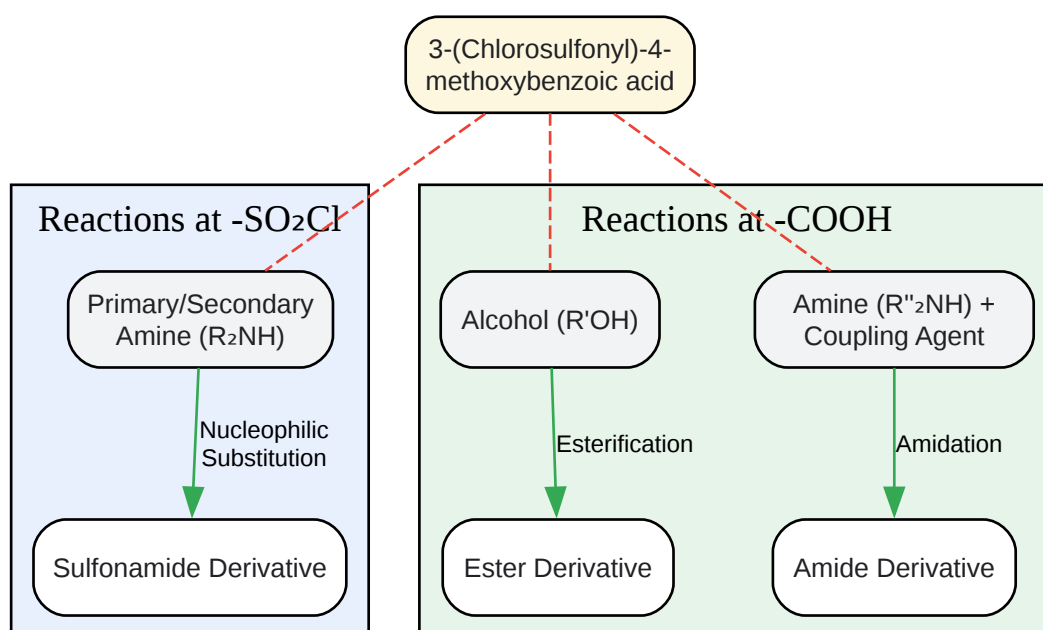
Key Reactions

- Sulfonamide Formation: The chlorosulfonyl group is highly electrophilic and readily reacts with primary and secondary amines to form sulfonamides. This is the most common and important reaction of this compound, as the sulfonamide functional group is a key component in a wide range of pharmaceuticals.
- Esterification/Amidation: The carboxylic acid group can be converted to esters or amides through standard synthetic methods, such as Fischer esterification or reaction with amines in the presence of coupling agents.

Applications in Drug Development

3-(Chlorosulfonyl)-4-methoxybenzoic acid is a crucial intermediate in the synthesis of various pharmaceutical compounds.[1] Its primary role is as a precursor for creating sulfonamide derivatives, which are found in drugs with antibacterial, anti-inflammatory, and diuretic properties.[1] For instance, compounds with similar structures are related to loop diuretics that act on the kidneys.[7] The versatility of this intermediate allows for the creation of diverse molecular scaffolds for drug discovery programs.[8][9]

Reactivity Pathways Diagram



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Caption: Key reactivity pathways of the functional groups.

Safety and Handling

As a reactive chemical intermediate, **3-(Chlorosulfonyl)-4-methoxybenzoic acid** and its precursors/analogues require careful handling.

- **Hazards:** This compound is corrosive and can cause severe skin burns and eye damage.[10] It may also cause respiratory irritation.[10] The starting material for its synthesis, 4-methoxybenzoic acid, can also cause skin, eye, and respiratory tract irritation.[11]

- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[12\]](#)
- Handling: Avoid creating dust.[\[13\]](#) Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[\[12\]](#)[\[13\]](#) It is incompatible with strong oxidizing agents.[\[13\]](#)[\[14\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

3-(Chlorosulfonyl)-4-methoxybenzoic acid is a highly valuable and versatile intermediate in organic synthesis. Its unique structural arrangement of three key functional groups provides a platform for constructing a wide array of complex molecules, particularly sulfonamide-containing compounds of pharmaceutical interest. A thorough understanding of its synthesis, reactivity, and handling is essential for its effective and safe application in research and development.

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